

Propylene Pentamer (CAS No. 15220-87-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Propylene pentamer*

Cat. No.: *B099187*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Propylene pentamer, identified by the CAS number 15220-87-8, is a branched olefin oligomer with the general molecular formula $C_{15}H_{30}$. It is formed through the catalytic oligomerization of five propylene (C_3H_6) monomer units.^[1] This complex mixture of C15 isomers is primarily utilized in industrial applications, including the formulation of lubricating oils, as a chemical intermediate in the synthesis of surfactants and other specialty chemicals, and in the production of plasticizers. Its highly branched structure imparts specific physical properties, such as a low melting point and good solubility in organic solvents, which are advantageous for these applications.^[1] This technical guide provides an in-depth overview of the properties, synthesis, and analysis of **propylene pentamer**, tailored for a scientific audience.

Core Properties of Propylene Pentamer

The physicochemical properties of **propylene pentamer** are crucial for its application and handling. The data presented here is a compilation from various sources, primarily safety data sheets, and represents typical values for this substance.

Physical and Chemical Properties

Property	Value	Reference
CAS Number	15220-87-8	
Molecular Formula	C ₁₅ H ₃₀	
Molecular Weight	~210.4 g/mol	[1]
Appearance	Amber Liquid	[2]
Odor	Characteristic, Oil-like	[3][2]
Boiling Point	>320 °C @ 101.3 kPa	[3][2]
Melting Point	-27 °C	[3]
Flash Point	~208-214 °C (Pensky-Martens closed cup)	[3][2]
Density	~0.877 - 0.890 g/cm ³ @ 15.6 °C	[3][2]
Viscosity	~104.7 - 211 cSt @ 40 °C	[3][2]
Vapor Pressure	<0.1 kPa @ 20 °C	[3][2]
Solubility	Insoluble in water; Soluble in organic solvents	[3][2]
Log Kow	> 7	[3][2]

Safety and Hazard Information

Hazard Classification	Description	Reference
Aspiration Hazard	Category 1: May be fatal if swallowed and enters airways (H304)	[3][2]
Aquatic Hazard	Chronic Category 2: Toxic to aquatic life with long lasting effects (H411)	[3][2]
Skin Irritation	May cause skin irritation	[3]
Eye Irritation	May cause serious eye irritation	[3]

Experimental Protocols

Synthesis of Propylene Pentamer via Catalytic Oligomerization

The industrial production of **propylene pentamer** is achieved through the oligomerization of propylene over an acid catalyst. Various catalytic systems have been developed for this process.

1. Solid Phosphoric Acid (SPA) Catalysis:

This is a widely used method in industrial settings.

- Catalyst: A solid phosphoric acid catalyst, often prepared by calcining a mixture of phosphoric acid and a siliceous support like kieselguhr (diatomaceous earth).
- Reactor: A fixed-bed reactor is typically employed.
- Feedstock: A propylene-containing stream, which may also contain propane as a diluent.
- General Procedure:
 - The propylene feed is introduced into the fixed-bed reactor containing the SPA catalyst.

- The reaction is carried out at elevated temperatures and pressures. Typical conditions can range from 160-240 °C and pressures around 3.8-4.0 MPa.
- The reaction is exothermic, and temperature control is crucial to manage the product distribution and catalyst stability.
- The product stream, a mixture of propylene oligomers (dimer, trimer, tetramer, pentamer, and higher), is continuously withdrawn from the reactor.
- The desired **propylene pentamer** fraction is then separated from the other oligomers and unreacted propylene by distillation.

2. Zeolite Catalysis:

Zeolites, such as NiX, have been shown to be selective for propylene oligomerization.

- Catalyst: Nickel-exchanged X-type zeolite (NiX).
- General Procedure:
 - The propylene conversion is carried out in the presence of the zeolite catalyst.
 - The reaction mechanism is believed to proceed through the formation of carbenium ion intermediates on the acidic sites of the zeolite.
 - Product distribution can be influenced by the type of zeolite, the metal cation, and the reaction conditions.

3. Homogeneous Catalysis using Metal Complexes:

Palladium-based catalysts are effective for propylene oligomerization, often leading to highly branched structures.

- Catalyst System: Typically consists of a palladium(II) complex and a co-catalyst or activator, such as sodium tetrakis(3,5-bis(trifluoromethyl)phenyl)borate (NaBARF).
- General Procedure:

- The reaction is carried out in a suitable solvent, such as dichloromethane, under a propylene atmosphere.
- The palladium catalyst and activator are introduced into the reactor.
- The reactor is pressurized with propylene (e.g., 4 atm) and the mixture is stirred at a controlled temperature (e.g., room temperature) for a specified duration (e.g., 3 hours).
- The reaction is quenched, and the resulting oligomers are isolated after solvent evaporation.

Analysis of Propylene Pentamer

The characterization of **propylene pentamer**, a complex mixture of isomers, is typically performed using chromatographic techniques coupled with mass spectrometry.

Gas Chromatography-Mass Spectrometry (GC-MS):

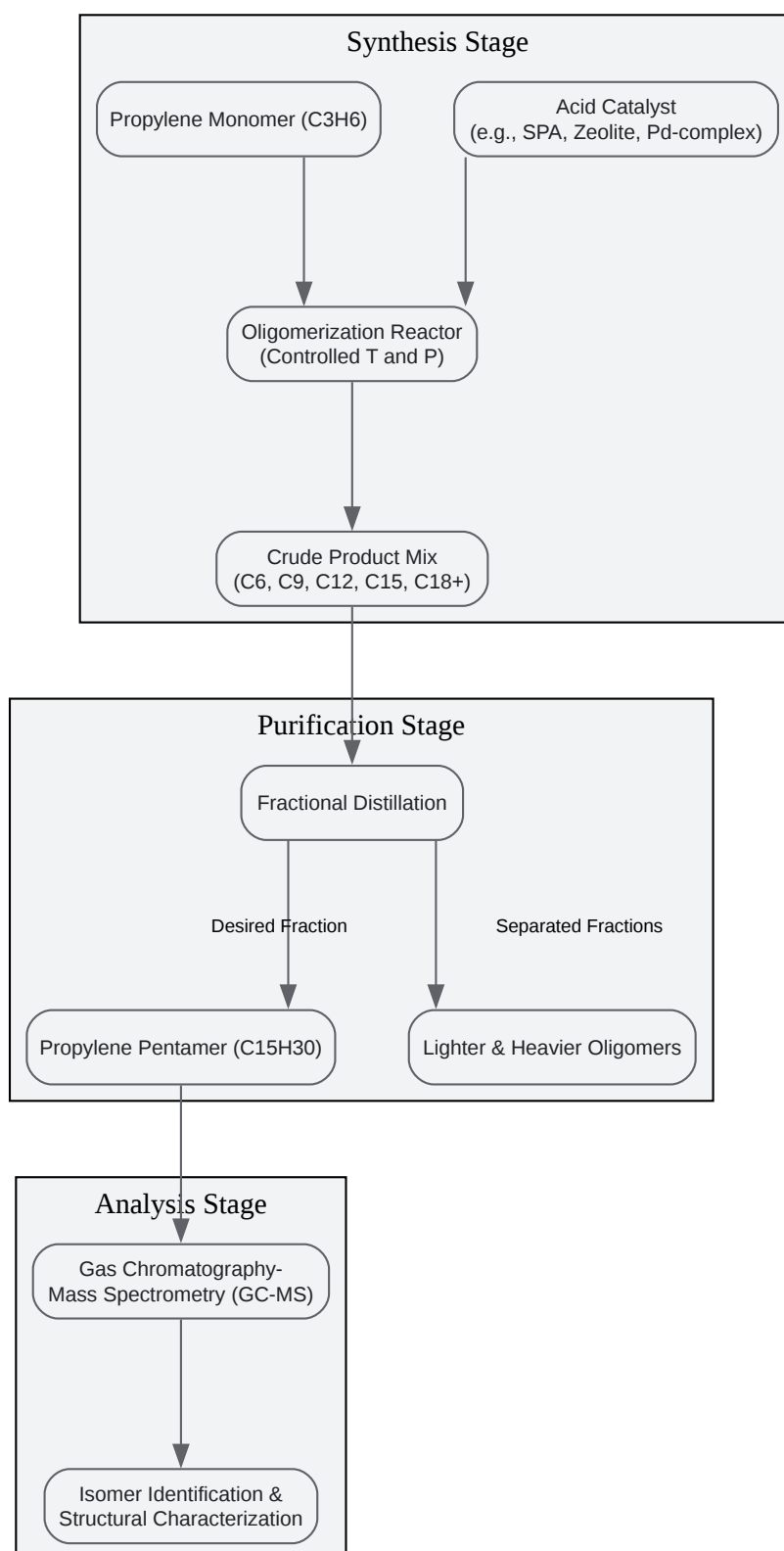
- Objective: To separate the different isomers of **propylene pentamer** and identify them based on their mass spectra.
- Instrumentation: A gas chromatograph equipped with a high-resolution capillary column and coupled to a mass spectrometer.
- Sample Preparation: The **propylene pentamer** sample is typically diluted in a suitable solvent (e.g., hexane) before injection.
- GC Conditions (Illustrative):
 - Column: A non-polar or medium-polarity capillary column (e.g., HP-Al₂O₃ or similar).
 - Injector: Split/splitless injector, operated in split mode to handle the high concentration of the sample.
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: A programmed temperature ramp is used to elute the various C₁₅ isomers. An example could be starting at a low temperature (e.g., 50 °C), holding for

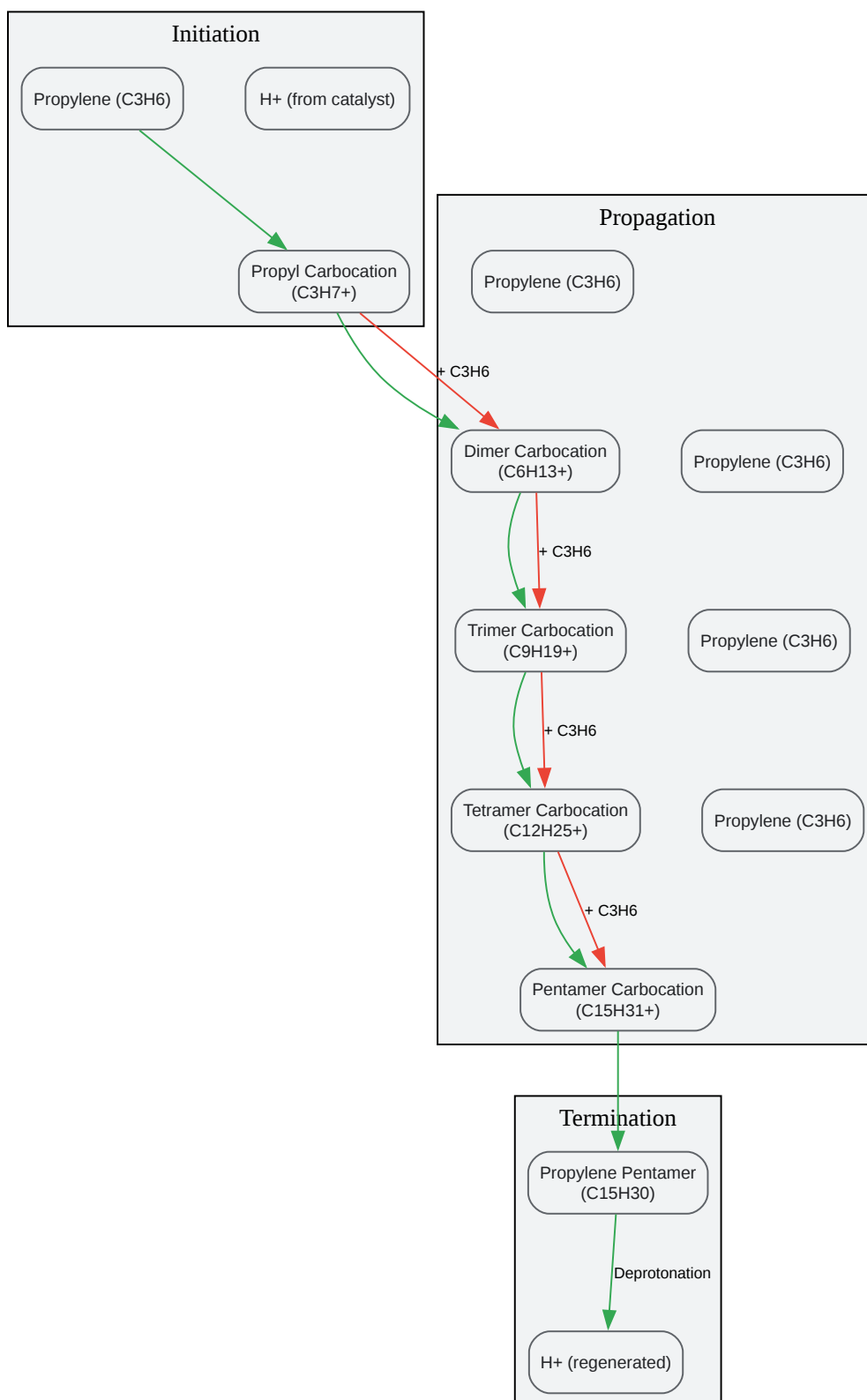
a few minutes, and then ramping up to a higher temperature (e.g., 250 °C) at a controlled rate (e.g., 10 °C/min).

- MS Conditions (Illustrative):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
 - Scan Range: A mass range suitable for detecting the molecular ion (m/z 210) and characteristic fragment ions of C15 hydrocarbons.
- Data Analysis: The resulting chromatogram will show multiple peaks corresponding to the different isomers of **propylene pentamer**. The mass spectrum of each peak can be analyzed to confirm the molecular weight and to study the fragmentation patterns, which can provide information about the branching structure of the isomers.

Visualizations

Propylene Oligomerization Workflow





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